

Tetrabutylammonium Nitrite: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Tetrabutylammonium nitrite

Cat. No.: B1334966

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **tetrabutylammonium nitrite**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, safe handling procedures, and emergency preparedness.

Chemical and Physical Properties

Tetrabutylammonium nitrite is a quaternary ammonium salt with the chemical formula $C_{16}H_{36}N_2O_2$.^{[1][2][3][4]} It is essential to understand its physical and chemical properties to handle it safely.

Property	Value	Source
Molecular Weight	288.47 g/mol	^{[1][2][3][4]}
Appearance	White to off-white or pale yellow, hygroscopic crystalline powder. ^{[1][5][6]}	^{[1][5][6]}
Melting Point	99 - 103 °C (210.2 - 217.4 °F)	^{[1][4][5][6]}
Solubility	Mixes with water. ^[5]	^[5]
Vapor Pressure	Negligible. ^[5]	^[5]

Hazard Identification and Classification

Tetrabutylammonium nitrite is classified as a hazardous substance.^[5] The primary hazards are associated with irritation and potential health effects upon exposure.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^[2] ^[3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. ^[2] ^[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation. ^[2] ^[3]

Primary Health Hazards:

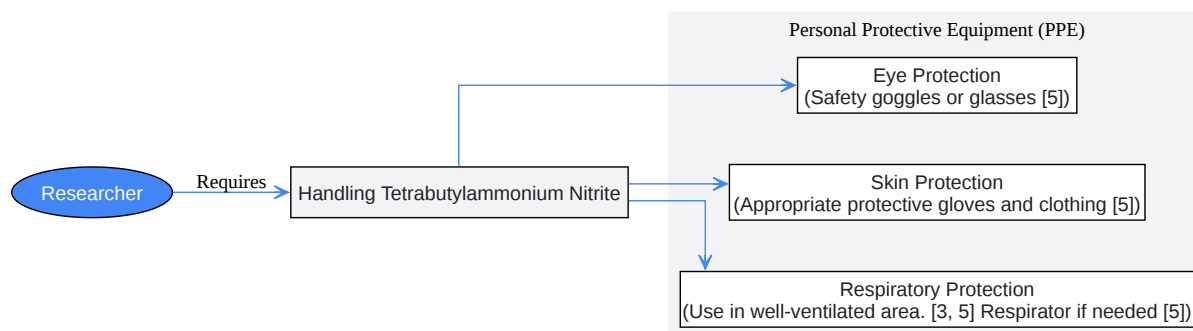
- Ingestion: Harmful if swallowed. Ingestion of less than 150 grams may be fatal or cause serious health damage.^[5] The toxicity of nitrites can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, causing cyanosis (bluish skin discoloration).^[5]^[7]
- Inhalation: May cause respiratory tract irritation.^[1]^[2]^[3]
- Skin Contact: Causes skin irritation.^[2]^[3]^[5] Pre-existing dermatitis may be aggravated by exposure.^[5]
- Eye Contact: Causes serious eye irritation and risk of serious damage.^[2]^[3]^[5]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **tetrabutylammonium nitrite**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.



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Caption: Recommended Personal Protective Equipment (PPE).

Safe Handling Practices

- Avoid all personal contact, including inhalation of dust.[5]
- Use in a well-ventilated area or outdoors.[2]
- Minimize dust generation and accumulation.[5][7]
- Wash hands thoroughly after handling.[2][7]
- Do not eat, drink, or smoke in work areas.
- Avoid contact with incompatible materials.[5]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][7]
- Keep containers tightly closed.[1][7]

- The substance is hygroscopic; store under an inert gas.[1][2]
- Store away from incompatible substances such as oxidizing agents, bases, and strong reducing agents.[5]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1][5] Ensure complete irrigation by lifting the upper and lower eyelids.[5] Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing.[2][5] Flush skin and hair with running water and soap if available.[5] Seek medical attention if irritation persists.[1][5]
Inhalation	Remove from the contaminated area to fresh air.[1][2][5] Encourage the patient to blow their nose.[5] If not breathing, give artificial respiration.[1][7] Seek medical attention.[1]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[1] If conscious, give two glasses of water to drink.[2] Seek immediate medical attention.[1][2]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]

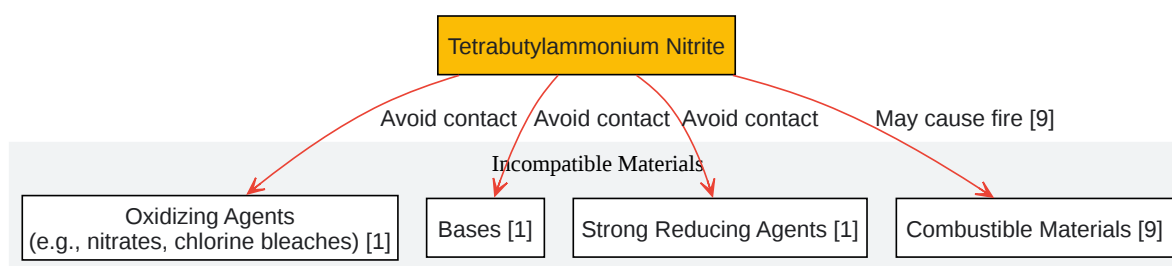
- Hazards from Combustion: The substance is a combustible solid.[5] Dust clouds may form an explosive mixture with air.[5] Combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.[1][2][5]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2][7]

Accidental Release Measures

- Minor Spills: Clean up spills immediately.[5] Use dry clean-up procedures and avoid generating dust.[5] Place in a suitable, labeled container for disposal.[5]
- Major Spills: Evacuate personnel from the area.[1] Alert emergency responders.[5] Avoid all personal contact, including inhalation.[5] Wear protective clothing.[5]

Incompatibility and Reactivity

Understanding the chemical incompatibilities of **tetrabutylammonium nitrite** is essential to prevent dangerous reactions.



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Caption: Chemical Incompatibility Chart.

The product is considered stable under recommended storage conditions.[1][5] However, it should be kept away from oxidizing agents, bases, and strong reducing agents to avoid hazardous reactions.[5] Contact with combustible materials may intensify a fire.[8]

Toxicological and Ecological Information

Toxicological Data

Detailed quantitative toxicological data for **tetrabutylammonium nitrite** is not readily available in the searched literature.[1][5] However, the toxicity of nitrites, in general, is known to cause methemoglobinemia.[5][7] Under certain conditions, nitrites can react with secondary amines to form carcinogenic nitrosamines.[5]

Ecological Information

Tetrabutylammonium nitrite is considered toxic to aquatic organisms.[5] It is important to prevent this substance from entering drains and waterways.[1][2]

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[5] Puncture containers to prevent re-use and dispose of them at an authorized landfill.[5]

This technical guide is intended for informational purposes only and does not replace a formal safety data sheet (SDS). Always refer to the specific SDS for the most current and comprehensive safety information.

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